

Handling and storage precautions for isobutyl propionate in the lab

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isobutyl propionate*

Cat. No.: *B1201936*

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Application Notes and Protocols for Isobutyl Propionate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isobutyl propionate (CAS No. 540-42-1) is a colorless liquid with a fruity odor, commonly used as a flavoring agent and a solvent in various laboratory and industrial applications.^[1] While it is generally considered to have low toxicity, its flammable nature necessitates careful handling and storage to ensure laboratory safety.^{[1][2]} These application notes provide detailed protocols and precautions for the safe use of **isobutyl propionate** in a research environment.

Physicochemical and Safety Data

A summary of the key quantitative data for **isobutyl propionate** is presented in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₄ O ₂	[1][3]
Molecular Weight	130.18 g/mol	[1][3]
Appearance	Colorless liquid	[3][4]
Odor	Fruity, rum-like	[1][4]
Boiling Point	137 °C (278.6 °F) at 760 mmHg	[5]
66-67 °C (150.8-152.6 °F) at 60 mmHg	[5]	
Melting Point	-71 °C (-95.8 °F)	[5][6]
Flash Point	26 °C (78.8 °F) - closed cup	[7]
Density	0.869 g/mL at 25 °C (77 °F)	[6]
Vapor Density	4.5 (Air = 1)	[7]
Solubility	Insoluble in water; soluble in ethanol and ether	[4]
Hazard Classifications	Flammable Liquid, Category 3	[6][8]

Health and Safety Information

2.1. Hazard Identification

- **Flammability:** **Isobutyl propionate** is a flammable liquid and vapor.[6][8] Vapors are heavier than air and may travel to a source of ignition and flash back.[4][8] Vapors can form explosive mixtures with air.[4][9]
- **Health Hazards:** May be mildly toxic by ingestion, inhalation, and skin absorption.[3] Direct eye contact may cause temporary irritation.[10] Inhalation of high concentrations of vapor may cause dizziness, headache, and nausea.[7]

2.2. Incompatible Materials

- Strong oxidizing agents[7][9]
- Strong acids and bases[2]
- Alkali metals and hydrides[4]

Experimental Protocols

3.1. General Handling Protocol in a Laboratory Setting

This protocol outlines the safe handling of **isobutyl propionate** during a typical laboratory experiment (e.g., as a solvent for a reaction or extraction).

Materials:

- **Isobutyl propionate**
- Appropriate laboratory glassware
- Chemical fume hood
- Personal Protective Equipment (PPE):
 - Safety glasses with side shields or goggles[8]
 - Flame-retardant lab coat[6]
 - Chemical-resistant gloves (e.g., nitrile)[8]
 - Closed-toe shoes

Procedure:

- Preparation:
 - Ensure the work area is clean and free of ignition sources (e.g., open flames, hot plates, spark-producing equipment).[6][10]
 - Work within a certified chemical fume hood with adequate ventilation.[7][8]

- Ground and bond all containers and receiving equipment to prevent static discharge.[\[6\]](#)
[\[10\]](#)
- Have a spill kit and a Class B fire extinguisher readily accessible.
- Dispensing:
 - Use only non-sparking tools when opening and handling containers.[\[2\]](#)[\[8\]](#)
 - Slowly open the container to release any potential pressure buildup.[\[10\]](#)
 - Measure and dispense the required amount of **isobutyl propionate**. Avoid generating mists or vapors.
- Experimental Use:
 - Keep the container of **isobutyl propionate** tightly closed when not in use.[\[6\]](#)
 - If heating is required, use a water bath, heating mantle, or another controlled heating source. Do not use an open flame.
 - Perform all operations within the fume hood.
- Post-Experiment:
 - Properly label and store any unused **isobutyl propionate** according to the storage protocol (see Section 4).
 - Dispose of waste **isobutyl propionate** and contaminated materials as hazardous waste in a designated, labeled container.[\[10\]](#)[\[11\]](#)
 - Clean the work area thoroughly.
 - Wash hands with soap and water after handling.[\[11\]](#)

3.2. Spill Response Protocol

Small Spills (less than 100 mL) in a Fume Hood:

- Alert personnel in the immediate area.
- Wearing appropriate PPE, absorb the spill with an inert absorbent material such as dry clay, sand, or commercial sorbents.[\[10\]](#)
- Collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.[\[8\]](#)[\[12\]](#)
- Wipe the area with a cloth and then clean the surface to remove any residual contamination.[\[10\]](#)

Large Spills (greater than 100 mL) or Spills Outside a Fume Hood:

- Evacuate all non-essential personnel from the area.[\[8\]](#)
- Eliminate all ignition sources.[\[3\]](#)[\[10\]](#)
- If safe to do so, stop the leak.[\[10\]](#)
- Ventilate the area.
- Contact the institution's environmental health and safety (EHS) department immediately.
- For large spills, dike the material to prevent it from entering drains or waterways.[\[3\]](#)[\[10\]](#)

3.3. First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[8\]](#)[\[11\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Rinse the skin with plenty of water.[\[6\]](#)[\[8\]](#)
- Eye Contact: Rinse with pure water for at least 15 minutes. Consult a doctor.[\[8\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or poison control center.[\[8\]](#)[\[11\]](#)

Storage Precautions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#)[\[8\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[6\]](#)[\[10\]](#) No smoking in the storage area.[\[10\]](#)
- Store apart from incompatible materials such as strong oxidizing agents.[\[7\]](#)[\[8\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment in the storage area.[\[7\]](#)[\[10\]](#)

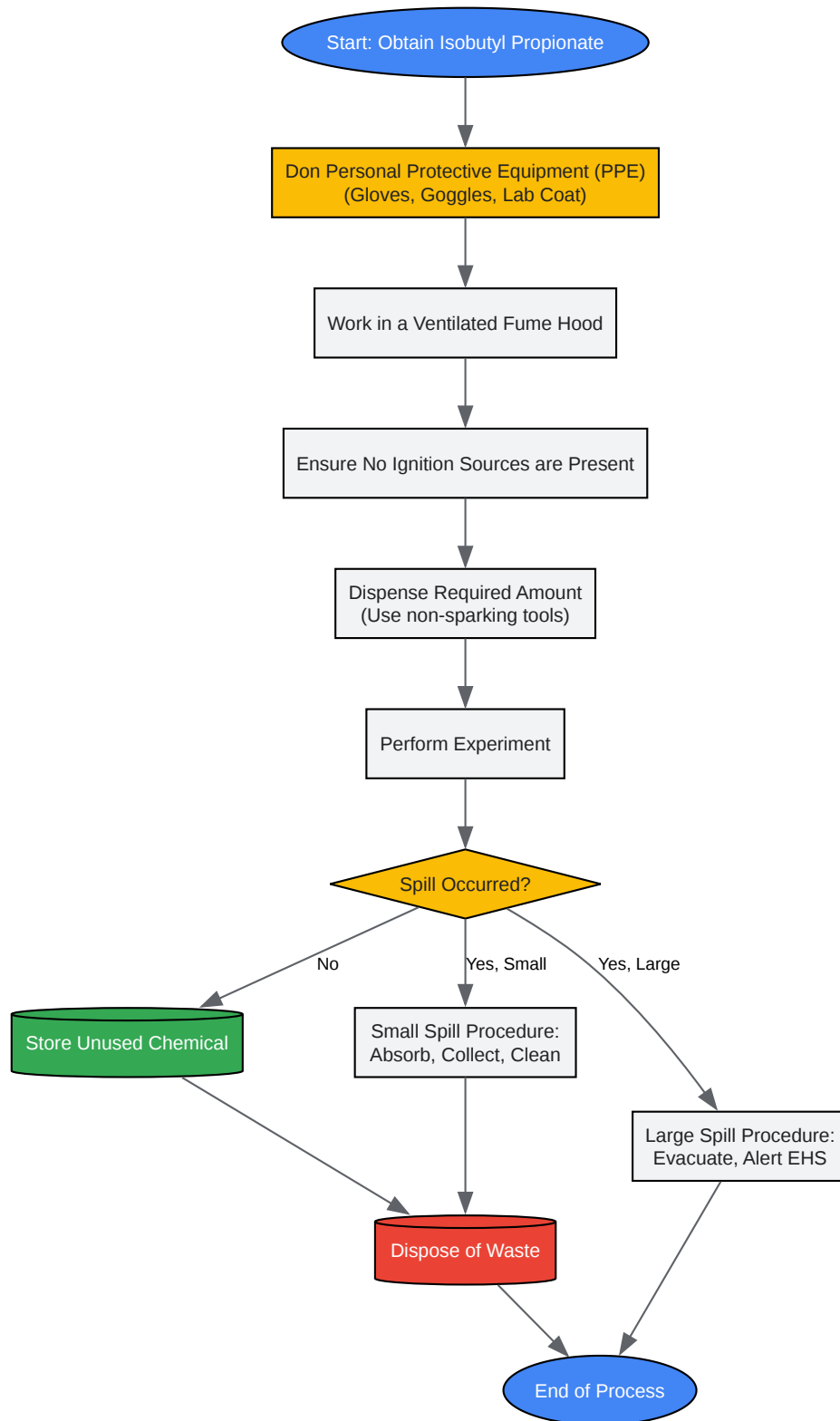
Waste Disposal

- Dispose of waste **isobutyl propionate** and contaminated materials as hazardous waste.[\[10\]](#)
- The material can be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[8\]](#)
- Do not allow the chemical to enter drains or waterways.[\[8\]](#)[\[11\]](#)

Visual Workflow for Safe Handling and Storage

The following diagram illustrates the key decision points and procedures for the safe handling and storage of **isobutyl propionate** in a laboratory setting.

Safe Handling and Storage Workflow for Isobutyl Propionate

[Click to download full resolution via product page](#)Caption: Workflow for safe handling and storage of **isobutyl propionate**.

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References

- 1. CAS 540-42-1: isobutyl propionate | CymitQuimica [cymitquimica.com]
- 2. synerzine.com [synerzine.com]
- 3. Isobutyl propionate | C₇H₁₄O₂ | CID 10895 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Isobutyl propionate | 540-42-1 [chemicalbook.com]
- 5. isobutyl propionate, 540-42-1 [thegoodscentscompany.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. fishersci.com [fishersci.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. aurochemicals.com [aurochemicals.com]
- 10. vigon.com [vigon.com]
- 11. cdhfinechemical.com [cdhfinechemical.com]
- 12. ISOBUTYL PROPIONATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- To cite this document: BenchChem. [Handling and storage precautions for isobutyl propionate in the lab]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201936#handling-and-storage-precautions-for-isobutyl-propionate-in-the-lab]

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